

Application Note: Analytical Quantification of 3-Chloroisoxazole-5-carboxylic Acid

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Compound of Interest

Compound Name: 3-Chloroisoxazole-5-carboxylic acid

CAS No.: 20724-56-5

Cat. No.: B1265908

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Executive Summary & Chemical Profile

This guide details the analytical strategy for **3-Chloroisoxazole-5-carboxylic acid**, a critical intermediate in the synthesis of isoxazole-based pharmaceuticals (e.g., zonisamide analogs) and agrochemicals. Due to its high polarity and acidic nature (pKa ~2.0–2.4), standard reverse-phase HPLC often yields poor retention or peak tailing.

This protocol overcomes these challenges using a pH-suppressed Reverse Phase (RP-HPLC) method for assay/purity and an LC-MS/MS method for trace impurity analysis.

Chemical Identity

Property	Data
Structure	! [Structure Description: Isoxazole ring with a Chlorine at position 3 and Carboxylic Acid at position 5]
Formula	C ₄ H ₂ ClNO ₃
MW	147.52 g/mol
pKa (Calc.)	~2.2 (Strongly Acidic due to electron-withdrawing Cl and Heterocycle)
Solubility	Soluble in Methanol, Acetonitrile, DMSO; Sparingly soluble in water (pH dependent)
UV Max	~220–230 nm

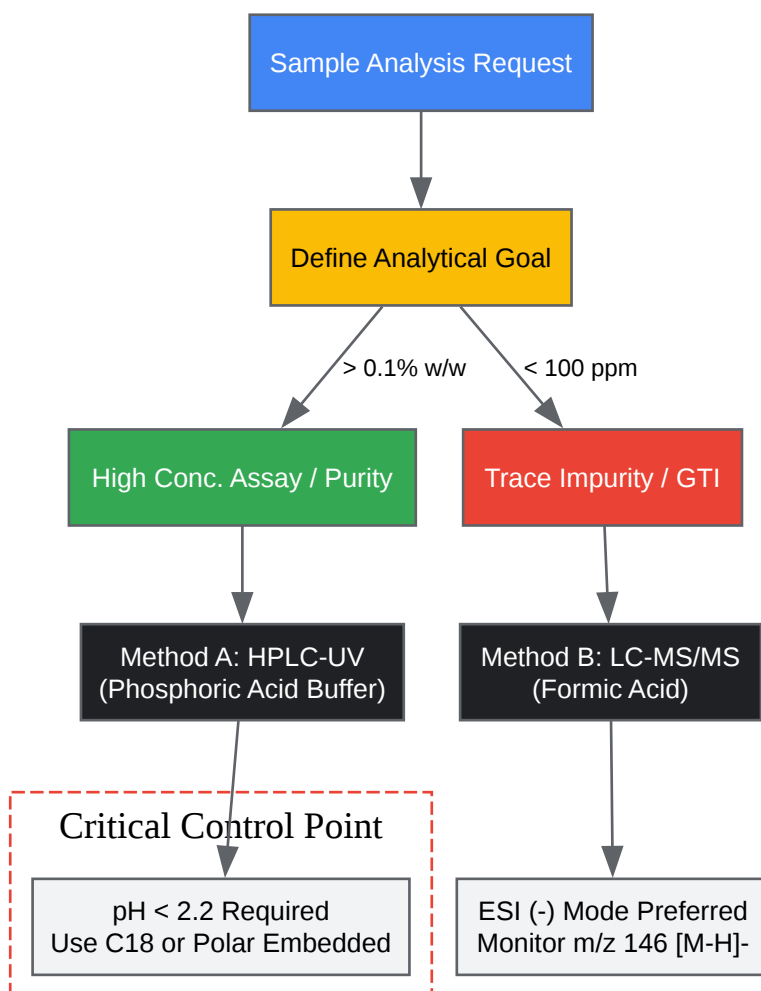
Analytical Strategy & Logic (Expertise)

The quantification of this molecule requires navigating two opposing forces: retention and ionization.

- The Retention Challenge: As a carboxylic acid with a low pKa (~2.2), the molecule exists almost entirely as an anion (COO⁻) at neutral pH. Anions do not retain well on standard C18 columns, eluting in the void volume (t₀).
 - Solution: We must lower the mobile phase pH to < 2.5 (ideally 2.0) to protonate the acid (COOH), rendering it neutral and hydrophobic enough to interact with the C18 stationary phase.
- The Detection Challenge:
 - UV: The molecule lacks an extended chromophore, absorbing primarily in the low UV range (210–230 nm). High-purity solvents are required to minimize background noise.
 - MS: While low pH aids retention, it suppresses ionization in Negative Mode ESI (which prefers high pH).

- Solution: For MS, we utilize Formic Acid (volatile) which provides a compromise pH (~2.7) allowing sufficient retention while still permitting ionization in ESI(-) or ESI(+) modes.

Method Development Decision Tree



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Caption: Decision logic for selecting between HPLC-UV and LC-MS based on sensitivity requirements and pKa constraints.

Method A: HPLC-UV (Assay & Purity)

Recommended for: Raw material release testing, reaction monitoring, and stability studies.

Chromatographic Conditions

Parameter	Setting	Rationale
Column	Agilent Zorbax SB-C18 or Waters XSelect HSS T3 (4.6 x 150 mm, 3.5 µm)	"SB" (Stable Bond) or "T3" phases are designed to withstand low pH and retain polar acids.
Mobile Phase A	0.1% H ₃ PO ₄ in Water (pH ~2.0)	Phosphoric acid suppresses silanol activity and protonates the analyte (COOH form).
Mobile Phase B	Acetonitrile (HPLC Grade)	Provides strong elution strength and low backpressure.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.
Column Temp	30°C	Controls viscosity and retention reproducibility.
Detection	UV @ 220 nm	Maximize sensitivity; 254 nm may be too weak for this structure.
Injection Vol	5–10 µL	Adjust based on concentration (target 0.5 mg/mL).

Gradient Program

Time (min)	% Mobile Phase B	Event
0.0	5	Initial Hold (Equilibration)
2.0	5	Isocratic Hold (Retain polar impurities)
12.0	60	Linear Gradient
15.0	90	Wash Step
15.1	5	Return to Initial
20.0	5	Re-equilibration

Sample Preparation Protocol

- Diluent: 50:50 Water:Acetonitrile. (Do not use 100% organic; it causes peak distortion).
- Stock Solution: Weigh 25 mg of **3-Chloroisoxazole-5-carboxylic acid** into a 50 mL volumetric flask. Dissolve in 10 mL Acetonitrile, sonicate for 5 mins, dilute to volume with Water. (Conc: 0.5 mg/mL).
- Filtration: Filter through a 0.22 µm PTFE or Nylon syringe filter.

Method B: LC-MS/MS (Trace Quantification)

Recommended for: Genotoxic impurity (GTI) screening or cleaning validation.

Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI)
- Polarity: Negative Mode (ESI-)
 - Note: While positive mode is common, the carboxylic acid moiety ionizes most efficiently in negative mode ($[M-H]^-$), yielding m/z 146.5.
- Source Temp: 350°C

- Capillary Voltage: -2500 V

LC Conditions (MS Compatible)

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Column: Phenomenex Kinetex 2.6 μ m C18 (2.1 x 100 mm).
- Gradient: Steeper gradient than UV method (5% to 95% B over 8 mins) to sharpen peaks for MS detection.

MRM Transitions (Multiple Reaction Monitoring)

Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Interpretation
146.0 [M-H] ⁻	102.0	15	Loss of CO ₂ (Decarboxylation)
146.0 [M-H] ⁻	35.0	25	Chlorine isotope confirmation

Method Validation (Self-Validating System)

To ensure trustworthiness, the following System Suitability Tests (SST) must be passed before every analysis run.

System Suitability Criteria

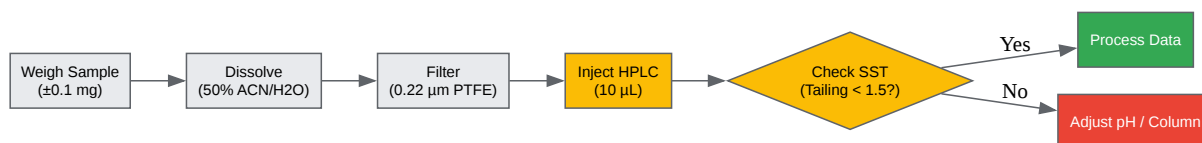
- Retention Time (RT): Analyte must elute between 4.0 – 8.0 mins (Capacity factor k' > 2.0).
- Tailing Factor (T): $T \leq 1.5$. (If $T > 1.5$, the column is likely degrading or pH is too high).
- Precision: %RSD of 5 replicate injections $\leq 2.0\%$.
- Resolution: If synthetic precursors (e.g., 3-chloroisoxazole-5-methanol) are present, Resolution (R_s) must be > 1.5.

Linearity & Range

- Range: 0.05 mg/mL to 0.75 mg/mL (for UV method).
- Acceptance: $R^2 > 0.999$.

Troubleshooting & Critical Control Points

Workflow Diagram: Sample Prep to Data



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Caption: Operational workflow emphasizing the System Suitability Test (SST) checkpoint.

Common Issues

- Peak Splitting:
 - Cause: Sample solvent is too strong (e.g., 100% MeOH).
 - Fix: Dilute sample in mobile phase or 50% water.
- Drifting Retention Times:
 - Cause: Mobile phase pH is not stable or column is not equilibrated.
 - Fix: Ensure buffer (Phosphate) is used, not just acid addition. Equilibration time > 20 mins.
- Low Sensitivity:
 - Cause: Detection wavelength incorrect.
 - Fix: Ensure 220 nm is used. 254 nm is only suitable for phenyl-substituted analogs.

References

- PubChem. (2025).[1][2] Compound Summary: **3-Chloroisoxazole-5-carboxylic acid** (CAS 25297-66-9). National Library of Medicine. [\[Link\]](#)
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- European Pharmacopoeia (Ph. Eur.).General Chapter 2.2.46 Chromatographic Separation Techniques. (Standard for System Suitability criteria). [\[Link\]](#)
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Sources

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